

Application Notes and Protocols for Measuring IL-1 β Inhibition with AZD4144

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Compound of Interest

Compound Name: AZD4144

Cat. No.: B15614689

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Introduction

AZD4144 is a potent and selective, orally active inhibitor of the NLRP3 (NOD-, LRR- and pyrin domain-containing protein 3) inflammasome.[1][2][3][4] The NLRP3 inflammasome is a critical component of the innate immune system that, upon activation, triggers the maturation and release of pro-inflammatory cytokines, most notably interleukin-1 β (IL-1 β).[4] Dysregulation of the NLRP3 inflammasome is implicated in a wide range of inflammatory diseases. **AZD4144** directly binds to the NACHT domain of NLRP3, stabilizing its inactive conformation and thereby preventing the downstream cascade that leads to IL-1 β secretion.[1][5] These application notes provide detailed protocols for measuring the inhibitory activity of **AZD4144** on IL-1 β production in both in vitro and in vivo models.

Mechanism of Action of AZD4144

The activation of the NLRP3 inflammasome is a two-step process. The "priming" signal, often initiated by pathogen-associated molecular patterns (PAMPs) like lipopolysaccharide (LPS), leads to the upregulation of NLRP3 and pro-IL-1 β . The "activation" signal, which can be triggered by a variety of stimuli including ATP, nigericin, or crystalline substances, induces the assembly of the NLRP3 inflammasome complex. This complex, composed of NLRP3, the adaptor protein ASC, and pro-caspase-1, facilitates the autocatalytic cleavage of pro-caspase-1 into its active form, caspase-1. Active caspase-1 then cleaves pro-IL-1 β into its mature, biologically active form, which is subsequently secreted from the cell.

AZD4144 exerts its inhibitory effect by directly binding to the ATP-hydrolysis motif (NACHT region) of the NLRP3 protein.[1] This binding event is thought to lock NLRP3 in an inactive state, preventing the conformational changes necessary for inflammasome assembly and activation.[1][5] Consequently, the activation of caspase-1 and the subsequent processing and release of IL-1 β are blocked.

Data Presentation: In Vitro and In Vivo Efficacy of AZD4144

The inhibitory potency of **AZD4144** on IL-1 β release has been quantified in various experimental settings. The following tables summarize the key quantitative data.

In Vitro Inhibition of IL-1 β Release	
Assay System	Potency (IC50 / EC50)
Nigericin-induced IL-1 β release from THP-1 human monocytes	IC50: 0.027 μ M[2]
BzATP-induced IL-1 β release from THP-1 human monocytes	IC50: 0.01 μ M[2]
LPS/Nigericin-induced NLRP3 puncta formation in THP-ASC-GFP cells	EC50: 0.082 μ M[2]
NLRP3 Inflammasome Inhibition (General)	IC50: 76 nM[1][4]

In Vivo Inhibition of IL-1 β Production	
Animal Model	Inhibition
LPS/ATP-induced BALB/cAJcl mice (3 mg/kg, p.o.)	82% inhibition of IL-1 β [2]

Experimental Protocols

The following are detailed protocols for assessing the inhibitory effect of **AZD4144** on IL-1 β secretion.

Protocol 1: In Vitro Inhibition of IL-1 β Release from THP-1 Cells

This protocol describes the measurement of IL-1 β release from the human monocytic cell line THP-1, a commonly used model for studying NLRP3 inflammasome activation.

Materials:

- THP-1 cell line (ATCC® TIB-202™)
- RPMI-1640 medium supplemented with 10% heat-inactivated fetal bovine serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 μ g/mL streptomycin.
- Phorbol 12-myristate 13-acetate (PMA)
- Lipopolysaccharide (LPS) from E. coli O111:B4
- ATP or Nigericin
- **AZD4144**
- DMSO (vehicle control)
- 96-well cell culture plates
- Human IL-1 β ELISA kit
- Sterile PBS

Procedure:

- Cell Culture and Differentiation:
 - Culture THP-1 monocytes in supplemented RPMI-1640 medium at 37°C in a humidified 5% CO₂ incubator.
 - To differentiate monocytes into macrophage-like cells, seed THP-1 cells at a density of 0.5 x 10⁶ cells/mL in a 96-well plate.

- Add PMA to a final concentration of 50-100 ng/mL.
- Incubate for 48-72 hours. After incubation, differentiated THP-1 cells will be adherent.
- Carefully aspirate the medium containing PMA and wash the cells gently with sterile PBS. Add fresh, serum-free RPMI-1640 medium.
- Priming (Signal 1):
 - Add LPS to each well to a final concentration of 1 µg/mL.
 - Incubate the plate for 3-4 hours at 37°C in a 5% CO₂ incubator.
- Inhibitor Treatment:
 - Prepare serial dilutions of **AZD4144** in serum-free RPMI-1640 medium. The final DMSO concentration should not exceed 0.5%.
 - After the LPS priming, remove the medium and add the different concentrations of **AZD4144** to the respective wells. Include a vehicle control (DMSO).
 - Incubate for 1 hour at 37°C.
- Activation (Signal 2):
 - Prepare a stock solution of either ATP or Nigericin.
 - Add ATP to a final concentration of 5 mM or Nigericin to a final concentration of 10 µM to the wells.
 - Incubate for 1 hour (for ATP) or 1-2 hours (for Nigericin) at 37°C.
- Sample Collection:
 - Centrifuge the 96-well plate at 400 x g for 5 minutes.
 - Carefully collect the supernatant from each well without disturbing the cell pellet.
- IL-1β Measurement:

- Quantify the concentration of secreted IL-1 β in the collected supernatants using a human IL-1 β ELISA kit, following the manufacturer's instructions.

Protocol 2: In Vivo LPS/ATP-Induced Peritonitis Model in Mice

This protocol describes a common in vivo model to assess the efficacy of NLRP3 inhibitors.

Materials:

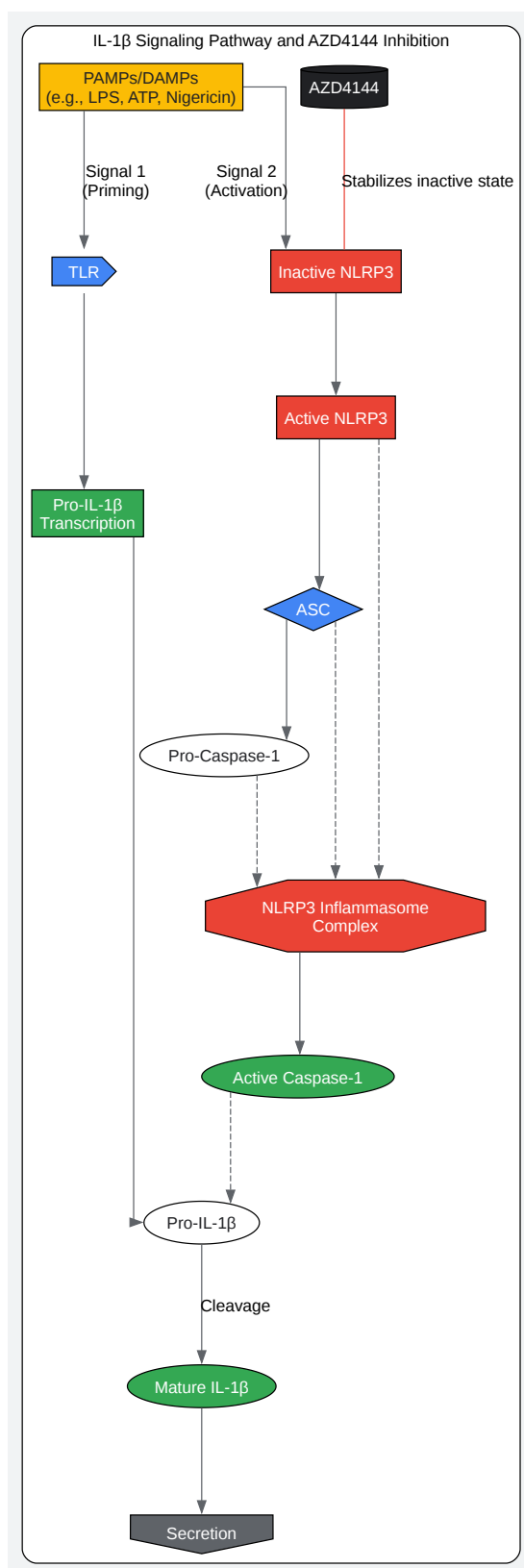
- BALB/c mice (or other suitable strain)
- Lipopolysaccharide (LPS)
- ATP
- **AZD4144**
- Vehicle for oral administration (e.g., 0.5% HPMC, 0.1% Tween 80 in water)
- Sterile saline
- Peritoneal lavage buffer (e.g., sterile PBS with 2 mM EDTA)
- Mouse IL-1 β ELISA kit

Procedure:

- Animal Acclimatization and Dosing:
 - Acclimatize mice for at least one week before the experiment.
 - Administer **AZD4144** (e.g., 3 mg/kg) or vehicle orally (p.o.) to the mice. The timing of administration relative to LPS/ATP challenge should be optimized based on the pharmacokinetic profile of the compound. A typical pre-treatment time is 1-2 hours.
- Induction of Peritonitis:

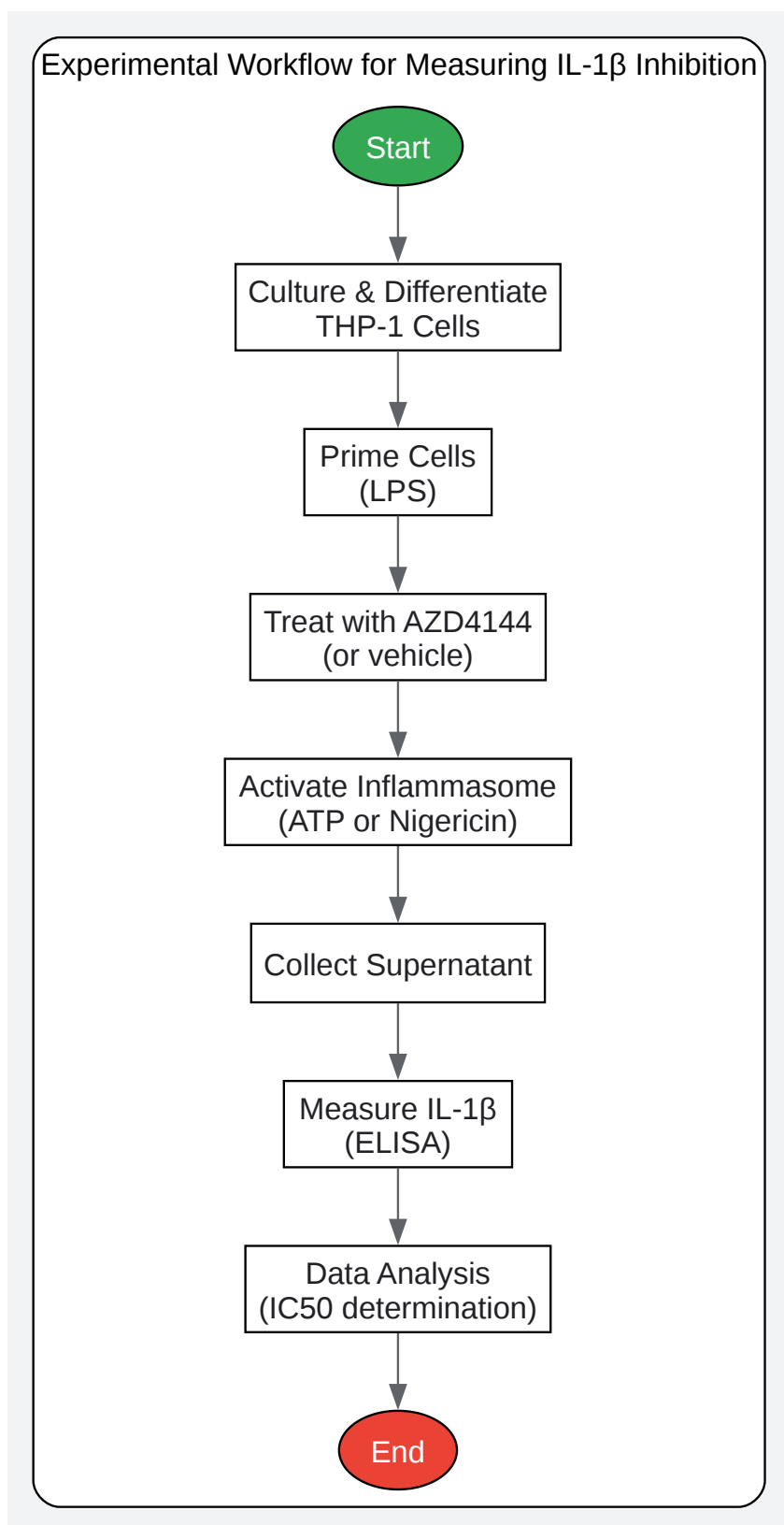
- Inject mice intraperitoneally (i.p.) with LPS (e.g., 10 mg/kg).
- After a priming period (e.g., 2-4 hours), inject the mice i.p. with ATP (e.g., 30 mg/kg).
- Sample Collection:
 - At a specified time point after the ATP challenge (e.g., 30-60 minutes), euthanize the mice.
 - Perform a peritoneal lavage by injecting 5-10 mL of cold peritoneal lavage buffer into the peritoneal cavity and then carefully aspirating the fluid.
 - Centrifuge the peritoneal lavage fluid at 400 x g for 10 minutes at 4°C to pellet cells.
 - Collect the supernatant for cytokine analysis.
- IL-1 β Measurement:
 - Measure the concentration of IL-1 β in the peritoneal lavage fluid supernatant using a mouse IL-1 β ELISA kit according to the manufacturer's instructions.

Mandatory Visualization



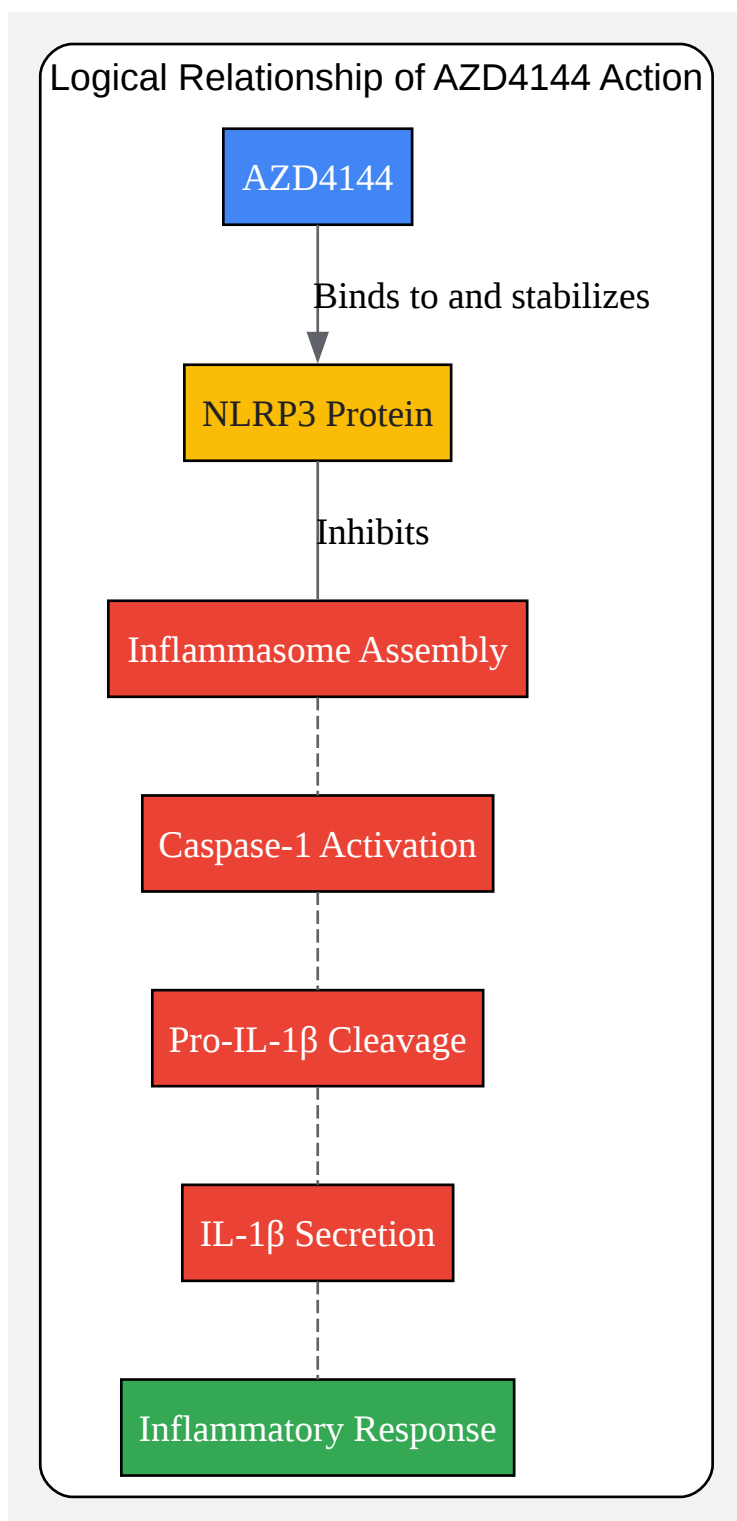
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Caption: IL-1 β signaling pathway and the inhibitory mechanism of **AZD4144**.



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Caption: General experimental workflow for in vitro measurement of IL-1 β inhibition.



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Caption: Logical flow of **AZD4144**'s inhibitory action on the inflammatory cascade.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. AZD4144 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 4. Discovery of AZD-4144, a potent, direct and selective NLRP3 inflammasome inhibitor | BioWorld [bioworld.com]
- 5. Discovery of AZD4144, a Selective and Potent NLRP3 Inhibitor for the Treatment of Inflammatory Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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